

The Threaded Topology of Microcin J25: A Technical Guide

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Compound of Interest

Compound Name: *Microcin J25*

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Abstract

Microcin J25 (MccJ25) is a ribosomally synthesized antimicrobial peptide produced by certain strains of *Escherichia coli*. It exhibits potent activity against a narrow range of Gram-negative bacteria, including pathogenic species of *Salmonella* and *Shigella*. The unique threaded topology of MccJ25, known as a lariat protoknot, confers remarkable stability and dictates its mechanism of action. This technical guide provides an in-depth exploration of the core aspects of MccJ25, including its structure, biosynthesis, mechanism of action, and relevant experimental methodologies. Quantitative data are summarized for comparative analysis, and key processes are visualized through signaling and workflow diagrams.

The Lariat Protoknot Structure of Microcin J25

Microcin J25 is a 21-amino-acid peptide with the sequence G¹-G-A-G-H⁵-V-P-E-Y-F¹⁰-V-G-I-G-T¹⁵-P-I-S-F-Y²⁰-G. Its defining feature is a unique "lariat protoknot" or "threaded lasso" structure.^{[1][2][3][4]} This architecture consists of an eight-residue ring formed by an isopeptide bond between the N-terminal glycine (Gly1) and the γ-carboxyl group of glutamic acid at position 8 (Glu8).^{[1][2][4]} The C-terminal 13-residue tail then loops back and threads through

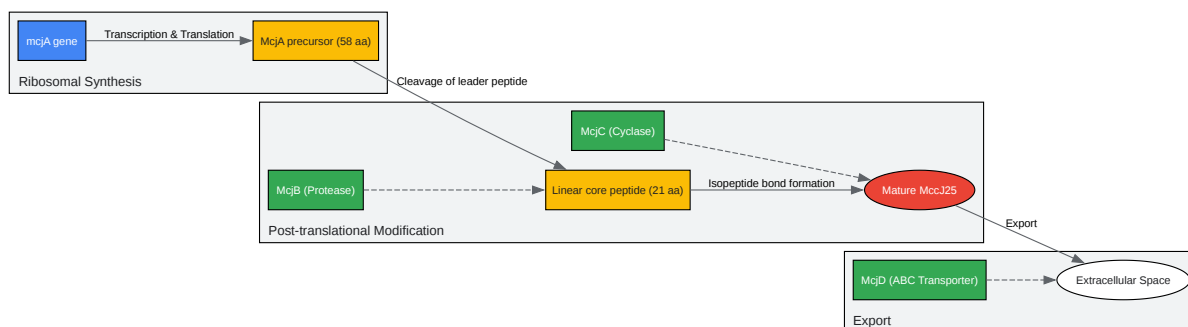
this ring.[1][2] The bulky side chains of Phenylalanine-19 (Phe19) and Tyrosine-20 (Tyr20) act as steric "barbs" that prevent the tail from unthreading, effectively locking the molecule in its compact, threaded conformation.[4][5] This rigid structure is exceptionally resistant to proteases, extreme pH, and high temperatures.

Biosynthesis of Microcin J25

The production of MccJ25 is governed by a plasmid-encoded gene cluster, mcjABCD.[6][7]

- mcjA: Encodes the 58-residue precursor peptide, McjA, which consists of a 37-residue N-terminal leader peptide and the 21-residue C-terminal core peptide that will become mature MccJ25.[6][7]
- mcjB and mcjC: These genes encode the processing enzymes. McjB is a protease that recognizes and cleaves the leader peptide from the McjA precursor.[7][8] McjC is a cyclase that catalyzes the formation of the isopeptide bond between Gly1 and Glu8 of the core peptide, creating the characteristic lariat ring.[7][8]
- mcjD: Encodes an ABC transporter that provides immunity to the producing cell by actively exporting the mature MccJ25.[6][7]

Biosynthetic Pathway of Microcin J25



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Caption: Biosynthesis and export pathway of **Microcin J25**.

Mechanism of Action

MccJ25 exerts its antimicrobial effect through a multi-step process involving uptake into the target cell followed by the disruption of essential cellular processes.

Cellular Uptake

The uptake of MccJ25 into susceptible Gram-negative bacteria is an active process that hijacks the cell's own transport machinery.[9]

- **Outer Membrane Receptor Binding:** MccJ25 initially binds to the outer membrane ferric hydroxamate uptake receptor, FhuA.[9][10]
- **Translocation across the Outer Membrane:** This interaction facilitates the translocation of MccJ25 across the outer membrane, a process that is dependent on the TonB-ExbB-ExbD

energy-transducing complex.[6][9]

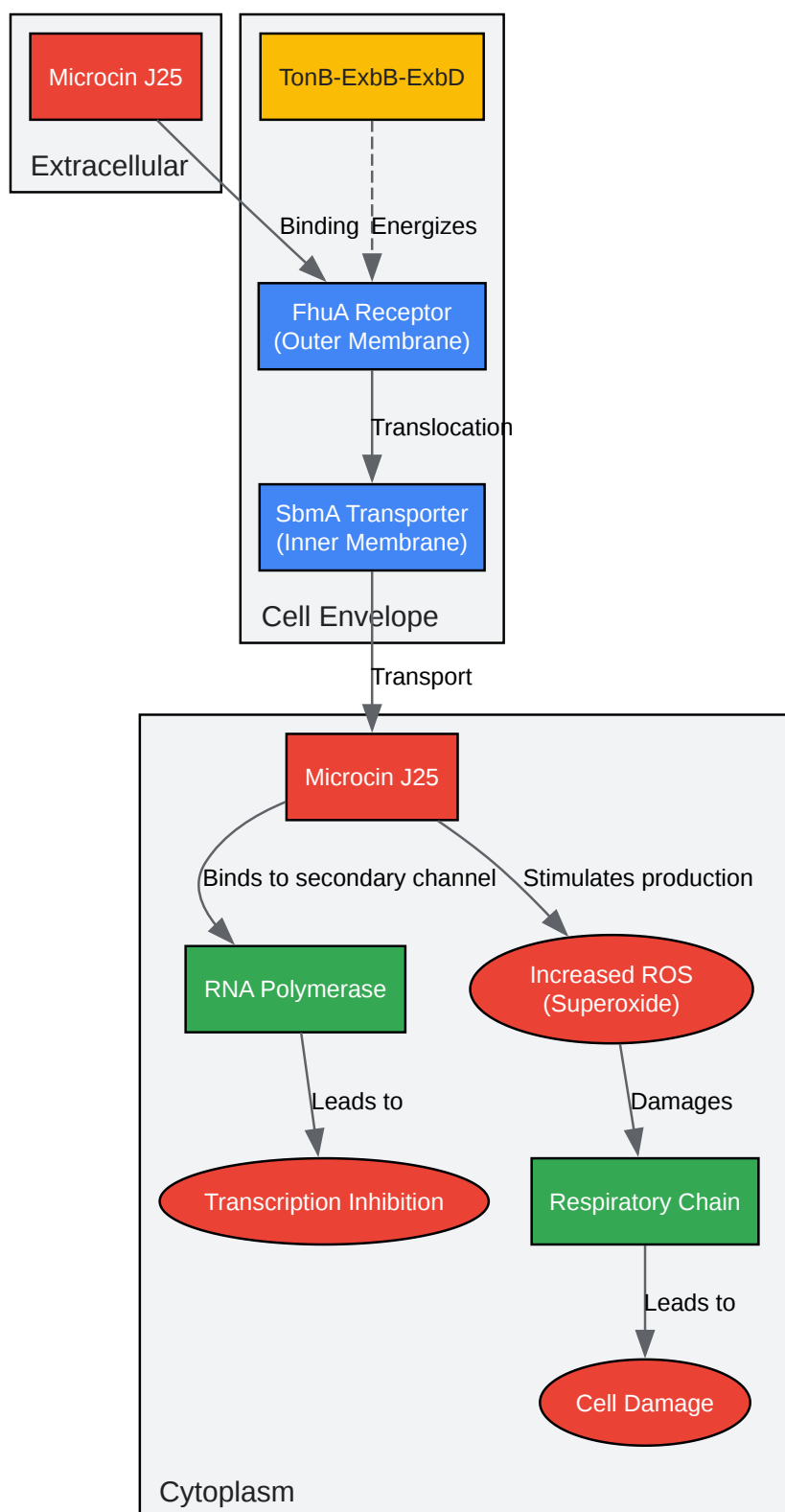
- Inner Membrane Transport: Once in the periplasm, MccJ25 is transported across the inner membrane into the cytoplasm by the SbmA transporter.[9]

Intracellular Targets and Dual Mechanism

Once inside the cytoplasm, MccJ25 has two independent mechanisms of action:

- Inhibition of RNA Polymerase (RNAP): MccJ25 directly binds to the secondary channel of bacterial RNA polymerase.[11] This channel is crucial for the uptake of nucleotide triphosphates (NTPs) to the active site of the enzyme. By physically obstructing this channel, MccJ25 acts as a "cork in a bottle," preventing transcription and ultimately leading to cell death.[11]
- Induction of Oxidative Stress: MccJ25 can also stimulate the production of reactive oxygen species (ROS), such as superoxide anions (O_2^-).[9] This leads to damage of the cell membrane's respiratory chain and contributes to the bactericidal activity of the peptide.[9]

Signaling Pathway: MccJ25 Uptake and Action



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Caption: Cellular uptake and dual mechanism of action of **Microcin J25**.

Quantitative Data

Table 1: Minimum Inhibitory Concentrations (MIC) of Microcin J25 against various bacterial strains.

Bacterial Strain	MIC (µg/mL)	Reference
E. coli K99	0.03	[1]
E. coli 987P	0.03	[1]
E. coli CVCC1522 (ETEC)	0.03	[1]
E. coli CVCC1543 (ETEC)	0.03	[1]
S. pullorum CVCC1791	0.03	[1]
E. coli (clinically resistant)	0.03	[1]
Salmonella (clinically resistant)	0.03	[1]

Table 2: Binding Affinity of Microcin J25.

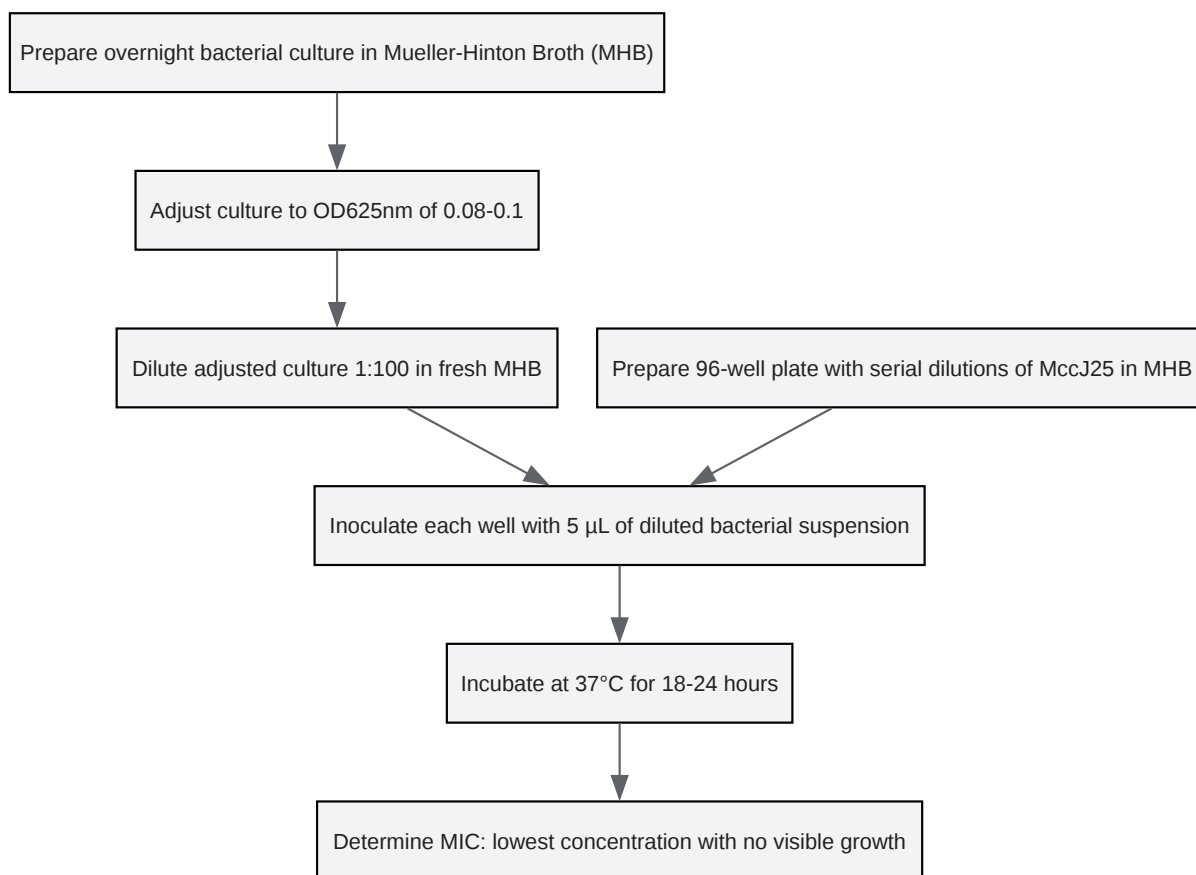
Binding Partner	Technique	Dissociation Constant (Kd)	Reference
FhuA Receptor	Isothermal Titration Calorimetry	1.2 µM	[8] [12]

Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC)

This protocol is adapted from the broth microdilution method.[\[2\]](#)

Workflow: MIC Determination



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Caption: Workflow for Minimum Inhibitory Concentration (MIC) assay.

Methodology:

- **Bacterial Culture Preparation:** Grow the test bacterial strains in Mueller-Hinton Broth (MHB) overnight at 37°C with shaking.
- **Standardization of Inoculum:** Adjust the optical density of the overnight culture to an OD₆₂₅ of 0.08–0.1. Dilute this standardized culture 1:100 in fresh MHB.
- **Peptide Dilution:** In a 96-well microtiter plate, prepare two-fold serial dilutions of MccJ25 in MHB.

- Inoculation: Add 5 μ L of the diluted bacterial suspension to each well containing the MccJ25 dilutions.
- Incubation: Incubate the plate at 37°C for 18-24 hours.
- MIC Determination: The MIC is the lowest concentration of MccJ25 that completely inhibits visible bacterial growth.

In Vitro Transcription Inhibition Assay

This protocol assesses the ability of MccJ25 to inhibit bacterial RNA polymerase.[\[5\]](#)[\[10\]](#)

Methodology:

- Reaction Mixture: Prepare a reaction mixture containing E. coli RNA polymerase holoenzyme, a DNA template with a suitable promoter (e.g., T7 A1 promoter), and a CpA primer.
- Addition of MccJ25: Add varying concentrations of MccJ25 to the reaction mixtures. A control reaction without MccJ25 should be included.
- Initiation of Transcription: Start the transcription reaction by adding a mixture of NTPs, including a radiolabeled NTP (e.g., [α - 32 P]UTP).
- Incubation: Incubate the reactions at 37°C for a defined period (e.g., 10 minutes).
- Termination: Stop the reactions by adding a stop solution (e.g., formamide loading buffer).
- Analysis: Separate the RNA products by denaturing polyacrylamide gel electrophoresis (PAGE).
- Visualization: Visualize the radiolabeled RNA products by autoradiography. The inhibition of transcription is observed as a decrease in the amount of RNA product in the presence of MccJ25.

Isothermal Titration Calorimetry (ITC) for MccJ25-FhuA Binding

This protocol measures the thermodynamic parameters of the interaction between MccJ25 and its receptor FhuA.[8]

Methodology:

- **Sample Preparation:** Prepare solutions of purified FhuA and MccJ25 in the same buffer. Degas both solutions thoroughly.
- **Instrument Setup:** Set up the ITC instrument (e.g., a VP-ITC calorimeter) at a constant temperature (e.g., 25°C).
- **Titration:** Load the FhuA solution into the sample cell and the MccJ25 solution into the injection syringe.
- **Data Acquisition:** Perform a series of injections of the MccJ25 solution into the FhuA solution, measuring the heat change after each injection.
- **Data Analysis:** Integrate the heat-change peaks to obtain the heat of reaction for each injection. Plot the heat of reaction against the molar ratio of MccJ25 to FhuA. Fit the data to a suitable binding model to determine the binding affinity (K_d), stoichiometry (n), enthalpy (ΔH), and entropy (ΔS) of the interaction.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structure Determination

This protocol outlines the general steps for determining the three-dimensional structure of MccJ25 in solution.[2]

Methodology:

- **Sample Preparation:** Dissolve a high concentration of purified MccJ25 in a suitable deuterated solvent (e.g., methanol- d_3).
- **NMR Data Acquisition:** Acquire a series of 1D and 2D NMR spectra, including:
 - **TOCSY (Total Correlation Spectroscopy):** To identify spin systems of individual amino acid residues.

- NOESY (Nuclear Overhauser Effect Spectroscopy): To identify protons that are close in space ($< 5 \text{ \AA}$), providing distance constraints.
- HSQC (Heteronuclear Single Quantum Coherence): To correlate proton and carbon resonances.
- Resonance Assignment: Assign the observed NMR signals to specific atoms in the MccJ25 sequence.
- Structural Calculations: Use the distance constraints from NOESY data and dihedral angle constraints from other NMR experiments as input for structure calculation programs (e.g., CYANA, XPLOR-NIH) to generate a family of 3D structures consistent with the experimental data.
- Structure Validation: Evaluate the quality of the calculated structures using various geometric and energetic criteria.

Measurement of Reactive Oxygen Species (ROS) Production

This protocol measures the MccJ25-induced production of superoxide anions.^[4]

Methodology:

- Bacterial Membrane Preparation: Isolate bacterial membranes from a suitable *E. coli* strain.
- Reaction Mixture: Prepare a reaction mixture containing the bacterial membranes, a substrate for the respiratory chain (e.g., succinate), and a detector molecule for superoxide, such as cytochrome c.
- Addition of MccJ25: Add MccJ25 to the reaction mixture. A control without MccJ25 should be run in parallel.
- Measurement: Monitor the reduction of cytochrome c by measuring the increase in absorbance at 550 nm.

- **Specificity Control:** To confirm that the observed cytochrome c reduction is due to superoxide, perform a parallel experiment in the presence of superoxide dismutase (SOD), which will quench the superoxide-mediated reduction.

Conclusion

The threaded lasso topology of **Microcin J25** is a fascinating example of nature's ability to create highly stable and potent antimicrobial agents. Its unique structure underpins its dual mechanism of action, targeting both transcription and cellular respiration. The detailed understanding of its biosynthesis and mechanism of action, facilitated by the experimental protocols outlined in this guide, provides a solid foundation for the rational design of novel MccJ25-based therapeutics to combat the growing threat of antibiotic resistance. The provided quantitative data and visual workflows serve as a valuable resource for researchers in the fields of microbiology, biochemistry, and drug development.

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